

Technical Guide: Physical Properties of 2-Bromo-6-chlorobenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-6-chlorobenzonitrile

Cat. No.: B1293626

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Introduction

2-Bromo-6-chlorobenzonitrile is a halogenated aromatic nitrile, a class of organic compounds that serve as crucial building blocks in the synthesis of a wide array of more complex molecules. Its chemical structure, featuring a benzene ring substituted with bromo, chloro, and cyano groups, provides multiple reactive sites for further chemical transformations. This makes it a valuable intermediate in the development of pharmaceuticals and agrochemicals. This document provides a comprehensive overview of the known physical properties of **2-Bromo-6-chlorobenzonitrile**, outlines standard experimental protocols for their determination, and illustrates its role as a synthetic intermediate.

Core Physical and Chemical Properties

The physical characteristics of **2-Bromo-6-chlorobenzonitrile** are fundamental to its handling, storage, and application in synthetic chemistry. A summary of its key properties is presented below.

| Property | Value | Source(s) |
|---------------------|--|-----------|
| Molecular Formula | C ₇ H ₃ BrClN | [1][2] |
| Molecular Weight | 216.46 g/mol | [1][2] |
| Appearance | Pale-yellow to Yellow-brown Solid | [3] |
| Boiling Point | 302.7 ± 27.0 °C (Predicted) | [1] |
| Density | 1.74 ± 0.1 g/cm ³ (Predicted) | [1] |
| Storage Temperature | Room Temperature | [3] |

Experimental Protocols for Physical Property Determination

While specific experimental data for **2-Bromo-6-chlorobenzonitrile** is not extensively published, the following are standard laboratory protocols for determining the key physical properties of a solid organic compound such as this.

Melting Point Determination

The melting point of a solid is a critical indicator of its purity.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or digital melting point device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the crystalline solid is finely ground using a mortar and pestle to ensure uniform heat transfer.

- **Capillary Tube Loading:** The powdered sample is packed into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- **Measurement:** The capillary tube is placed in the heating block of the melting point apparatus. The temperature is raised rapidly to about 15-20 °C below the expected melting point, and then the heating rate is slowed to 1-2 °C per minute.
- **Observation:** The temperature at which the first liquid droplet appears is recorded as the beginning of the melting range, and the temperature at which the entire solid has turned into a clear liquid is the end of the range. A pure compound will have a sharp melting range of 1-2 °C.

Boiling Point Determination (for solids that can be sublimed or melted and then boiled)

Given that **2-Bromo-6-chlorobenzonitrile** is a solid at room temperature with a high predicted boiling point, its boiling point would be determined under reduced pressure to prevent decomposition.

Apparatus:

- Hickman still or a small-scale distillation apparatus
- Heating mantle or oil bath
- Thermometer
- Vacuum source and manometer

Procedure:

- A small sample of **2-Bromo-6-chlorobenzonitrile** is placed in the distillation flask.
- The apparatus is assembled, and a vacuum is applied. The pressure is recorded from the manometer.
- The sample is heated gently until it begins to boil.

- The temperature at which the vapor and liquid are in equilibrium (i.e., when the refluxing vapor ring is stable) is recorded as the boiling point at that specific pressure.
- A nomograph can be used to correct the observed boiling point to the boiling point at standard pressure (760 mmHg).

Density Measurement (Gas Pycnometry)

For a solid, gas pycnometry provides a highly accurate method for determining density by measuring the volume of the solid.

Apparatus:

- Gas pycnometer
- Analytical balance
- Helium or other inert gas source

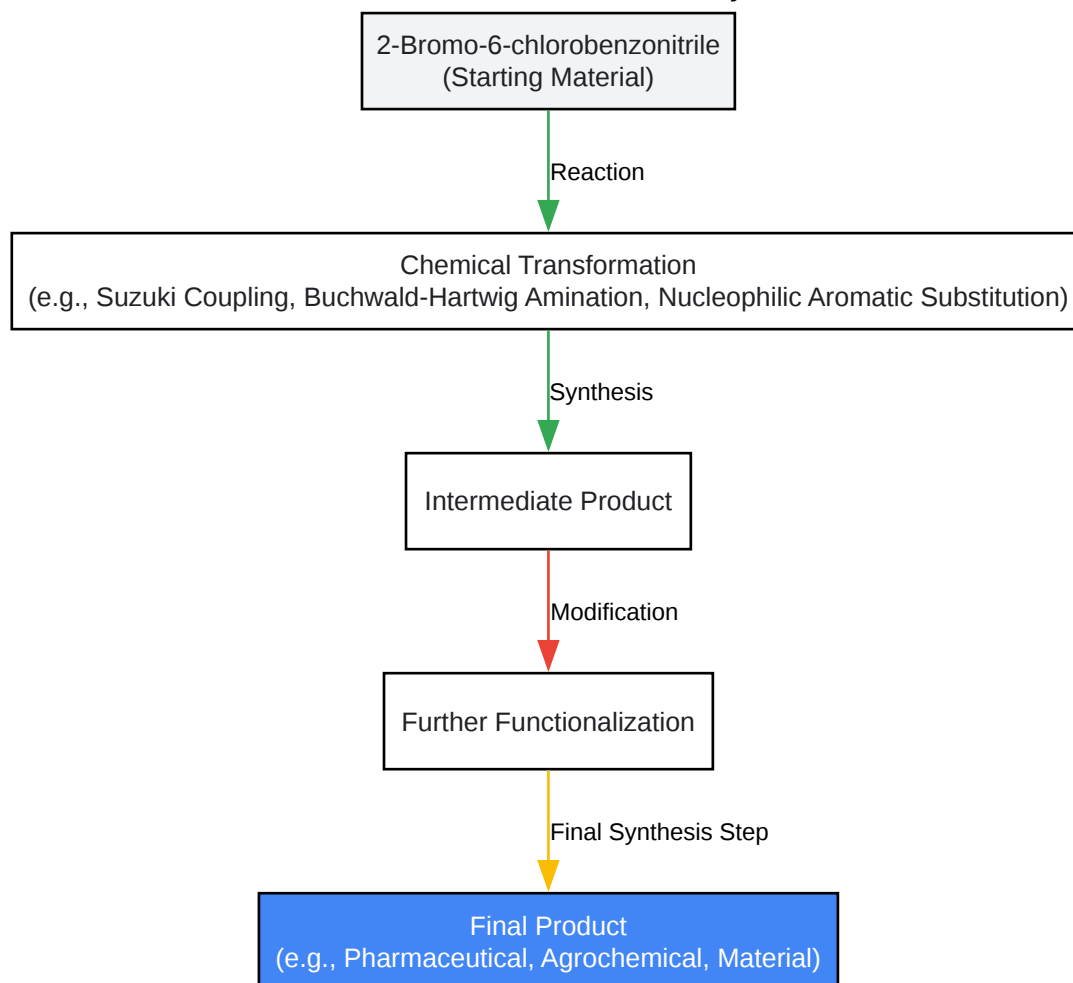
Procedure:

- Calibration: The empty sample chamber of the pycnometer is calibrated according to the manufacturer's instructions.
- Sample Weighing: A sample of **2-Bromo-6-chlorobenzonitrile** is accurately weighed using an analytical balance.
- Measurement: The weighed sample is placed in the sample chamber of the pycnometer. The chamber is sealed and purged with the analysis gas (typically helium) to remove any adsorbed moisture or air. The instrument then automatically performs a series of pressure changes between the sample chamber and a reference chamber to determine the volume of the solid sample.
- Calculation: The density is calculated by the instrument by dividing the mass of the sample by the measured volume.

Role in Synthetic Chemistry

2-Bromo-6-chlorobenzonitrile is a versatile intermediate in organic synthesis. The presence of three distinct functional groups—a nitrile and two different halogens—on the aromatic ring allows for a variety of selective chemical transformations. This makes it a valuable starting material for the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.

Workflow: 2-Bromo-6-chlorobenzonitrile as a Synthetic Intermediate



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Caption: Synthetic pathway of **2-Bromo-6-chlorobenzonitrile**.

Conclusion

2-Bromo-6-chlorobenzonitrile is a key chemical intermediate with a well-defined set of physical properties that are important for its use in research and development. While some of

its properties, such as boiling point and density, are currently based on predictive models, established experimental protocols can be employed for their precise determination. Its utility as a building block in the synthesis of high-value molecules underscores its importance in the chemical and pharmaceutical industries.

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References

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